

Technical Guide: (R)-2-Amino-2-(3-fluorophenyl)acetic acid

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Compound of Interest

Compound Name: (R)-2-Amino-2-(3-fluorophenyl)acetic acid

CAS No.: 25698-44-6

Cat. No.: B3119946

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Executive Summary

Compound: **(R)-2-Amino-2-(3-fluorophenyl)acetic acid** CAS Number: 25698-44-6 Synonyms: (R)-3-Fluorophenylglycine; (R)-3-Fluoro- α -phenylglycine

This technical guide outlines the physicochemical properties, strategic synthesis, and critical role of **(R)-2-Amino-2-(3-fluorophenyl)acetic acid** in modern drug development. As a non-proteinogenic amino acid, this compound serves as a high-value chiral building block, particularly in the design of peptidomimetics and protease inhibitors where the metabolic stability of the C-F bond and the specific electronic properties of the fluorine substituent are pivotal.

Part 1: Chemical Identity & Physicochemical Profile

The introduction of a fluorine atom at the meta-position of the phenyl ring modulates the acidity of the ammonium group and the lipophilicity of the side chain, altering the pharmacokinetic profile of derived peptides without significantly changing steric bulk compared to the parent phenylglycine.

Table 1: Physicochemical Specifications

Property	Value / Description	Notes
CAS Number	25698-44-6	Specific to the (R)-enantiomer.
Molecular Formula	C ₈ H ₈ FNO ₂	
Molecular Weight	169.15 g/mol	
Appearance	White to off-white crystalline powder	Hygroscopic; store under inert atmosphere.
Chirality	(R)-Configuration	Corresponds to D-amino acid nomenclature.
Melting Point	>240 °C (dec.)	Typical for zwitterionic amino acids.
Solubility	Water (Sparingly), 1M HCl (Soluble), 1M NaOH (Soluble)	Zwitterionic character limits solubility in organic solvents.
pKa (Estimated)	-COOH: ~2.0 -NH ₃ ⁺ : ~8.8 - 9.0	The electron-withdrawing m-F reduces pKa slightly vs. Phenylglycine (pKa ~9.1).
Specific Rotation	typically negative (-)	Measured in 1M HCl. Exact value requires batch-specific CoA.

Part 2: Strategic Synthesis Protocols

For research and scale-up, the synthesis of (R)-3-fluorophenylglycine requires high enantiomeric excess (ee > 99%). While classical Strecker synthesis yields a racemate, modern workflows utilize Chemo-Enzymatic Resolution or Asymmetric Synthesis using chiral auxiliaries.

Method A: Chemo-Enzymatic Resolution (Scalable)

This route is preferred for kilogram-scale production due to its cost-efficiency and high optical purity.

- **Strecker Reaction:** 3-Fluorobenzaldehyde is reacted with NaCN and NH₄Cl to form the racemic aminonitrile, which is hydrolyzed to racemic 3-fluorophenylglycine amide.
- **Enzymatic Resolution:** An aminopeptidase (e.g., from *Pseudomonas putida*) or an acylase (e.g., Penicillin G Acylase) is used to selectively hydrolyze the (S)-amide or (S)-acyl derivative, leaving the desired (R)-isomer or allowing for its selective precipitation.

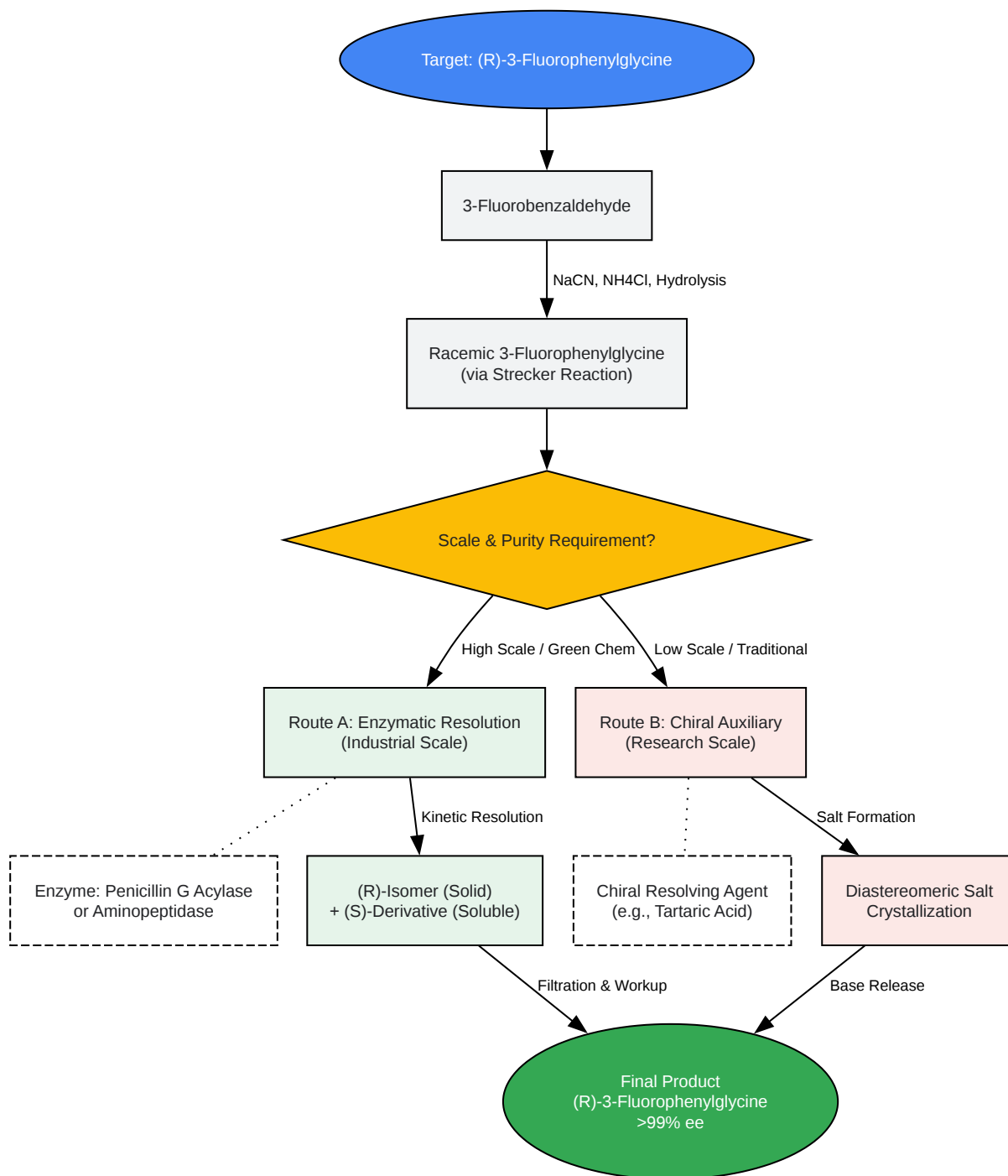
Method B: Asymmetric Synthesis via Ni(II) Complex (High Precision)

For research-grade synthesis of analogs, the Soloshonok-Sörresen method using a chiral Ni(II) complex is the gold standard for purity.

- **Mechanism:** A chiral Ni(II) complex derived from glycine and a chiral auxiliary (e.g., (S)-BPB) undergoes nucleophilic substitution or aldol-type reactions. However, for aryl glycines, a specific approach using nucleophilic addition to imines is often employed.
- **Protocol Insight:** The chiral environment of the Ni(II) complex rigidly controls the stereochemistry, often yielding de > 98%.

Visualization: Synthesis Workflow

The following diagram illustrates the industrial decision pathway between Chemical Resolution and Enzymatic Synthesis.



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Figure 1: Comparative workflow for the synthesis of (R)-3-fluorophenylglycine, highlighting the enzymatic route for scalability.

Part 3: Analytical Characterization[1]

Validating the enantiomeric excess (ee) is critical, as the (S)-enantiomer may have antagonistic biological activity.

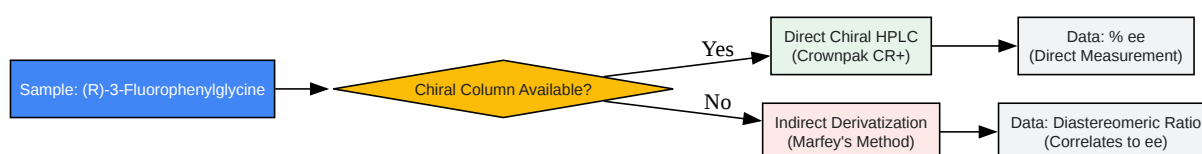
High-Performance Liquid Chromatography (HPLC)

- Column: Chiral crown ether-based columns (e.g., Crownpak CR(+)) are highly effective for free amino acids.
- Mobile Phase: Aqueous perchloric acid (pH 1.5–2.0) is standard to ensure the amino group is protonated for interaction with the crown ether.
- Conditions: Flow rate 0.5 mL/min, UV detection at 210 nm or 254 nm.
- Elution Order: Typically, the (R)-enantiomer elutes differently depending on the specific column selector; reference standards must be injected.

Derivatization (Marfey's Method)

If a chiral column is unavailable, derivatization with FDAA (Marfey's Reagent) allows separation on a standard C18 column.

- Protocol: React sample with FDAA in 1M NaHCO₃ at 40°C for 1 hour. Quench with HCl.
- Analysis: Analyze the resulting diastereomers via RP-HPLC. The hydrophobic interaction of the fluorophenyl group provides excellent separation resolution.



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Figure 2: Decision tree for analytical method selection to determine enantiomeric purity.

Part 4: Applications in Drug Discovery

(R)-3-Fluorophenylglycine is a "privileged structure" in medicinal chemistry.

- **Metabolic Stability:** The C–F bond (approx. 116 kcal/mol) renders the phenyl ring resistant to oxidative metabolism by Cytochrome P450 enzymes at the meta position.
- **Conformational Restriction:** In peptide chains, phenylglycine derivatives restrict rotation around the

(phi) and

(psi) angles more severely than phenylalanine, stabilizing

-turn conformations.
- **Electronic Modulation:** The fluorine atom withdraws electron density, lowering the pKa of the adjacent amine. This is utilized to fine-tune the basicity of catalytic residues in protease inhibitors.

Case Study Context: This moiety is frequently screened in the development of Thrombin Inhibitors and Factor Xa Inhibitors, where the phenylglycine motif occupies the S2 binding pocket of the enzyme.

Part 5: Safety & Handling

- **Hazards:** Classified as an irritant (H315, H319, H335). Avoid inhalation of dust.
- **Storage:** Store at +2°C to +8°C. Hygroscopic—keep container tightly closed under argon or nitrogen.
- **Disposal:** Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber (fluorine compounds generate HF upon combustion; scrubber is mandatory).

References

- PubChem.(2S)-2-amino-2-(3-fluorophenyl)acetic acid (Compound Summary). National Library of Medicine. [[Link](#)]
- Soloshonok, V. A., et al.Asymmetric synthesis of fluorinated amino acids. Chemical Reviews. Note: General reference to the Soloshonok Ni(II) methodology cited in search context.
- Beilstein Journal of Organic Chemistry.Asymmetric synthesis of fluorinated derivatives of aromatic amino acids. [[Link](#)][1]

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Sources

- [1. Design, Synthesis, and Biological Evaluation of Newly Synthesized Cinnamide-Fluorinated Containing Compounds as Bioactive Anticancer Agents - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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